

# Tataramide B: A Technical Overview of a Lignan from *Datura stramonium*

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## Compound of Interest

Compound Name: *Tataramide B*

Cat. No.: *B15594206*

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For the attention of: Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document summarizes the publicly available information on **Tataramide B**. A primary scientific publication detailing the initial discovery, isolation, and biological characterization of this compound could not be located in comprehensive searches of scientific databases. Therefore, the experimental protocols and quantitative data presented herein are based on generalized methods for natural product isolation and should be regarded as illustrative.

## Introduction

**Tataramide B** is a lignan compound that has been identified from the plant *Datura stramonium* Linn., a member of the Solanaceae family.[1] Lignans are a large group of polyphenolic compounds found in plants, known for their diverse biological activities. While *Datura stramonium* is well-known for its rich content of tropane alkaloids such as atropine and scopolamine, the presence of lignans like **Tataramide B** highlights the chemical diversity of this plant species.[2][3][4][5][6] This document provides a summary of the known chemical properties of **Tataramide B**, a generalized protocol for its potential isolation, and a discussion of the known biological activities of *Datura stramonium* extracts, which may provide context for the potential therapeutic applications of its constituent compounds.

## Chemical and Physical Properties of Tataramide B

The fundamental chemical and physical properties of **Tataramide B** are summarized in the table below. This information is primarily sourced from chemical supplier databases.

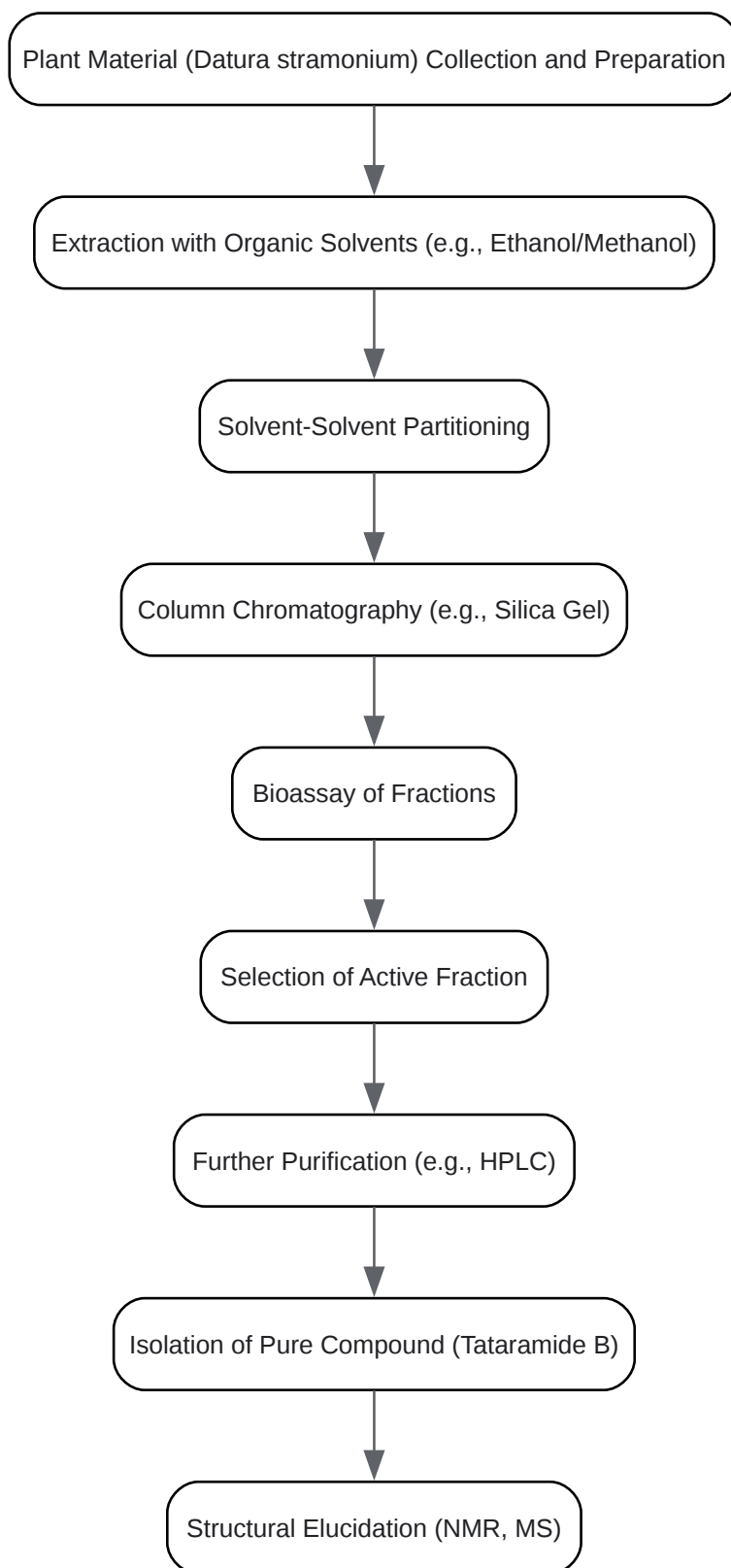
Property	Value	Reference
CAS Number	187655-56-7	[7][8][9][10][11]
Molecular Formula	C36H36N2O8	[8][9]
Molecular Weight	624.69 g/mol	[8][9]
Compound Type	Lignan	[8]
Physical Description	Powder	[9]
Purity	≥98% (as offered by suppliers)	[8][9]
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone	[8]
Source	The herbs of Datura stramonium Linn.	[1][8]

## Hypothetical Isolation and Purification Protocol

While the specific, validated protocol for the isolation of **Tataramide B** is not available in the public domain, a general procedure for the extraction and purification of lignans from a plant source can be proposed. This protocol is illustrative and would require optimization for the specific case of **Tataramide B**.

### 3.1. General Experimental Workflow

The following diagram illustrates a typical workflow for the bioassay-guided isolation of a natural product, a common strategy for discovering new bioactive compounds.



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Caption: A generalized workflow for the bioassay-guided isolation of natural products.

### 3.2. Detailed Hypothetical Methodology

- **Plant Material Preparation:** The aerial parts of *Datura stramonium* are collected, dried, and ground into a fine powder.
- **Extraction:** The powdered plant material is subjected to extraction with a suitable organic solvent, such as methanol or ethanol, at room temperature. This process is repeated multiple times to ensure exhaustive extraction. The solvent is then evaporated under reduced pressure to yield a crude extract.
- **Solvent-Solvent Partitioning:** The crude extract is suspended in water and sequentially partitioned with solvents of increasing polarity, such as n-hexane, chloroform, and ethyl acetate, to separate compounds based on their polarity.
- **Chromatographic Fractionation:** The most promising fraction (based on preliminary bioassays or chemical profiling) is subjected to column chromatography over silica gel. The column is eluted with a gradient of solvents, typically starting with a non-polar solvent and gradually increasing the polarity.
- **Bioassay-Guided Fraction Selection:** Fractions are collected and screened for biological activity. Fractions exhibiting significant activity are selected for further purification.
- **High-Performance Liquid Chromatography (HPLC):** The active fractions are further purified by preparative HPLC to isolate the pure compound, **Tataramide B**.
- **Structural Elucidation:** The structure of the isolated compound is confirmed using spectroscopic methods, including Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS).

## Biological Activity and Potential Signaling Pathways

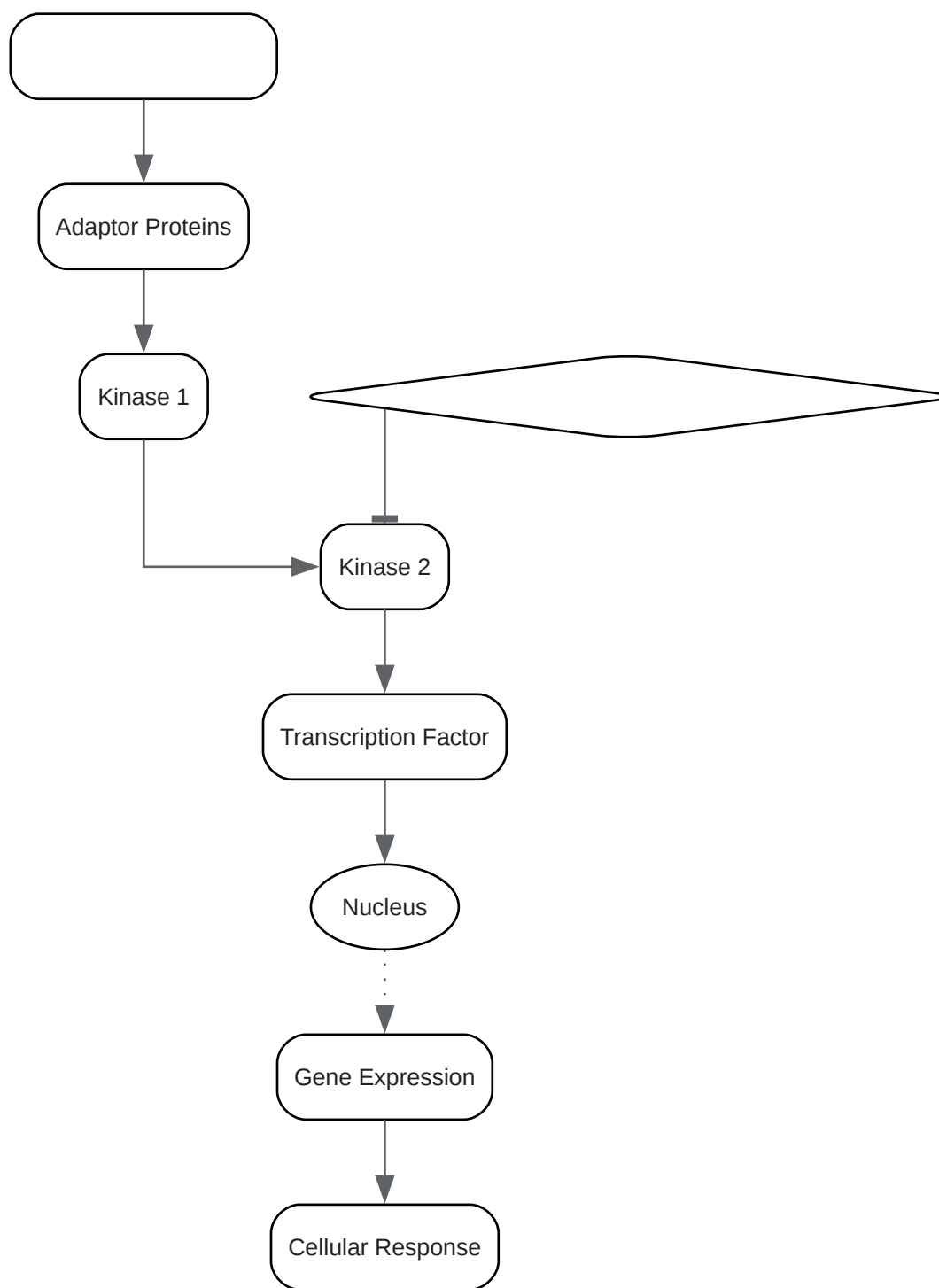
### 4.1. Known Biological Activities of *Datura stramonium* Extracts

While the specific biological activity of **Tataramide B** is not well-documented, extracts from *Datura stramonium* have been reported to possess a range of biological effects, including:

- **Cytotoxic Activity:** Various studies have demonstrated the cytotoxic effects of *D. stramonium* extracts against different cancer cell lines.[\[2\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)[\[12\]](#)
- **Antimicrobial Activity:** Extracts from the plant have also shown activity against various bacteria.[\[6\]](#)
- **TRAIL-Resistance Overcoming Activity:** A study on *D. stramonium* led to the isolation of compounds that could overcome resistance to Tumor Necrosis Factor-Related Apoptosis-Inducing Ligand (TRAIL) in cancer cells.[\[11\]](#)[\[13\]](#)

#### 4.2. Potential Signaling Pathways (Hypothetical)

Chemical suppliers have categorized **Tataramide B** as a potential "signaling inhibitor."[\[1\]](#) Without specific data, any discussion of its mechanism of action remains speculative. However, many natural products exert their effects by modulating key cellular signaling pathways. The following diagram illustrates a generic signaling pathway that could be a target for an inhibitory compound.



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Caption: A hypothetical signaling pathway potentially modulated by an inhibitor like **Tataramide B**.

## Conclusion and Future Directions

**Tataramide B** is a lignan from *Datura stramonium* that is chemically characterized but lacks extensive biological studies in the public scientific literature. The information available is primarily from chemical suppliers. To fully understand the therapeutic potential of **Tataramide B**, further research is required, including:

- Confirmation of its discovery and isolation: Publication of the primary research detailing its initial isolation would be invaluable.
- Comprehensive biological screening: A broad assessment of its cytotoxic, antimicrobial, and other pharmacological activities is needed.
- Mechanism of action studies: If biological activity is confirmed, elucidation of the specific molecular targets and signaling pathways affected by **Tataramide B** will be crucial for its development as a potential therapeutic agent.

This technical guide provides a foundation based on the currently accessible data and highlights the significant knowledge gaps that future research should aim to address.

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